

Troubleshooting (-)-Enitociclib solubility issues in DMSO

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Compound of Interest

Compound Name: (-)-Enitociclib

Cat. No.: B15565027

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Technical Support Center: (-)-Enitociclib

Welcome to the technical support center for **(-)-Enitociclib**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of **(-)-Enitociclib** in their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges, particularly those related to solubility in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is **(-)-Enitociclib** and what is its mechanism of action?

(-)-Enitociclib is a potent and highly specific inhibitor of Cyclin-Dependent Kinase 9 (CDK9).^[1]^[2] CDK9 is a key component of the Positive Transcription Elongation Factor b (P-TEFb) complex, which plays a crucial role in regulating transcriptional elongation by phosphorylating the C-terminal domain of RNA Polymerase II. By inhibiting CDK9, **(-)-Enitociclib** prevents this phosphorylation, leading to the downregulation of short-lived anti-apoptotic proteins and oncogenes, such as MYC and MCL1.^[3]^[4]^[5] This ultimately induces cell cycle arrest and apoptosis in cancer cells, particularly those dependent on high transcriptional activity for survival.

Q2: What is the solubility of **(-)-Enitociclib** in DMSO?

The solubility of **(-)-Enitociclib** in DMSO has been reported by various suppliers. It is important to note that the quality of DMSO, particularly its water content, can significantly impact solubility. Always use anhydrous, high-purity DMSO for preparing stock solutions.

Q3: My **(-)-Enitociclib** is not fully dissolving in DMSO. What are the possible reasons and solutions?

Several factors can contribute to incomplete dissolution of **(-)-Enitociclib** in DMSO. Please refer to the troubleshooting guide below for a systematic approach to resolving this issue.

Q4: I observed precipitation in my **(-)-Enitociclib** DMSO stock solution after storage or a freeze-thaw cycle. What should I do?

Precipitation after storage, especially following freeze-thaw cycles, is a common issue with small molecule inhibitors dissolved in DMSO. It is recommended to warm the vial to 37°C and vortex or sonicate to redissolve the compound. To minimize this issue, it is best practice to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Q5: What is the recommended method for diluting my **(-)-Enitociclib** DMSO stock solution into an aqueous buffer for my experiment?

Direct dilution of a high-concentration DMSO stock into an aqueous buffer can often lead to precipitation of the compound. To avoid this, it is recommended to perform serial dilutions of the DMSO stock in DMSO first, and then add the final, more diluted DMSO solution to your aqueous buffer. The final concentration of DMSO in your assay should be kept as low as possible, typically below 0.5%, to avoid solvent-induced artifacts. Always include a vehicle control with the same final DMSO concentration in your experiments.

Data Presentation

Parameter	Value	Source
Molecular Weight	404.43 g/mol	
Solubility in DMSO	81 mg/mL (200.28 mM)	
Solubility in DMSO	50 mg/mL (123.63 mM)	
Storage of Stock Solution	Aliquot and store at -20°C or -80°C for long-term stability.	

Note: Solubility can be affected by factors such as DMSO purity and temperature. The provided values should be used as a guideline.

Experimental Protocols

Protocol 1: Preparation of a Concentrated (-)-Enitociclib Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of **(-)-Enitociclib** in DMSO for subsequent use in various assays.

Materials:

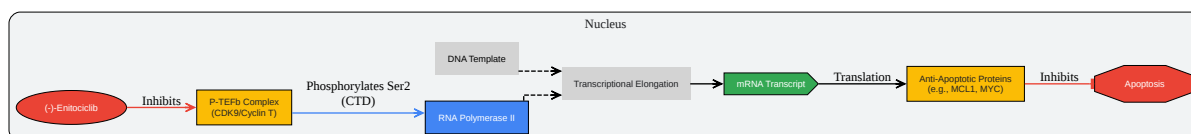
- **(-)-Enitociclib** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath sonicator (optional)
- Water bath at 37°C (optional)

Procedure:

- **Equilibrate:** Allow the vial of **(-)-Enitociclib** powder to reach room temperature before opening to prevent moisture condensation.
- **Weigh:** Accurately weigh the desired amount of **(-)-Enitociclib** powder.
- **Add Solvent:** Add the calculated volume of anhydrous, high-purity DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- **Dissolve:**
 - Vortex the solution vigorously for 1-2 minutes.
 - Visually inspect for any undissolved particles.
 - If the compound is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes.
 - Alternatively, or in addition to sonication, gently warm the solution in a 37°C water bath for 5-10 minutes and vortex again.
- **Confirm Dissolution:** Ensure the solution is clear and free of any particulate matter.
- **Aliquot and Store:** Aliquot the stock solution into single-use volumes in sterile tubes to minimize freeze-thaw cycles. Store at -20°C or -80°C, protected from light.

Mandatory Visualizations

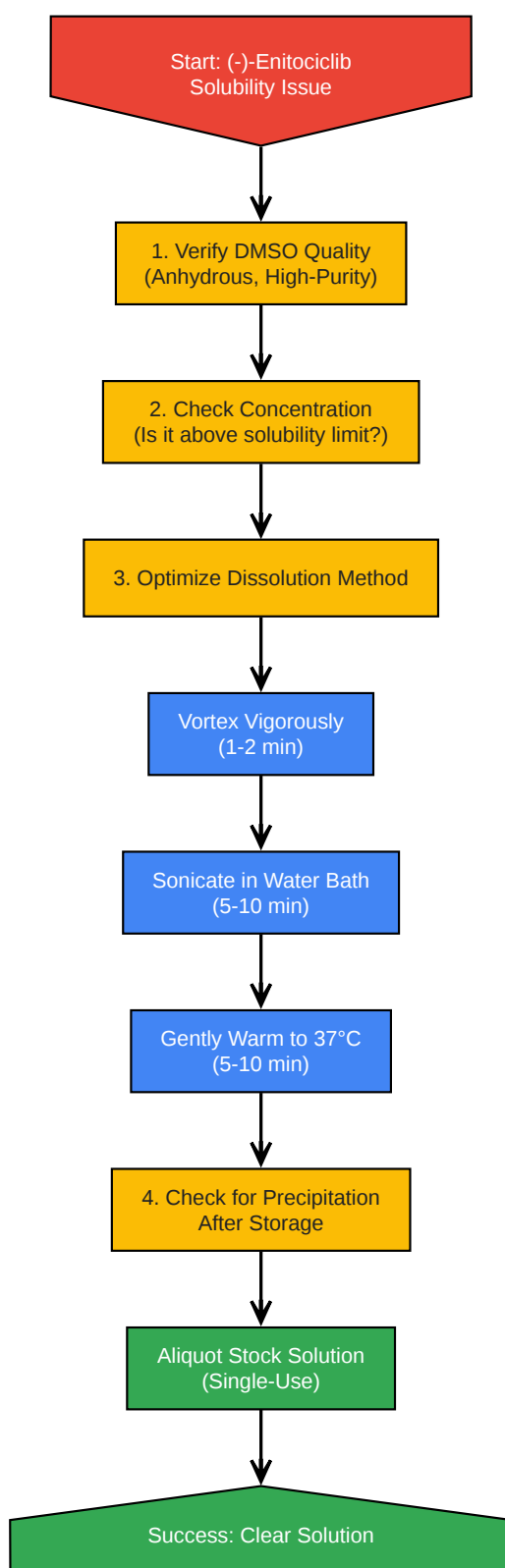
Signaling Pathway



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Caption: Mechanism of action of **(-)-Enitociclib** as a CDK9 inhibitor.

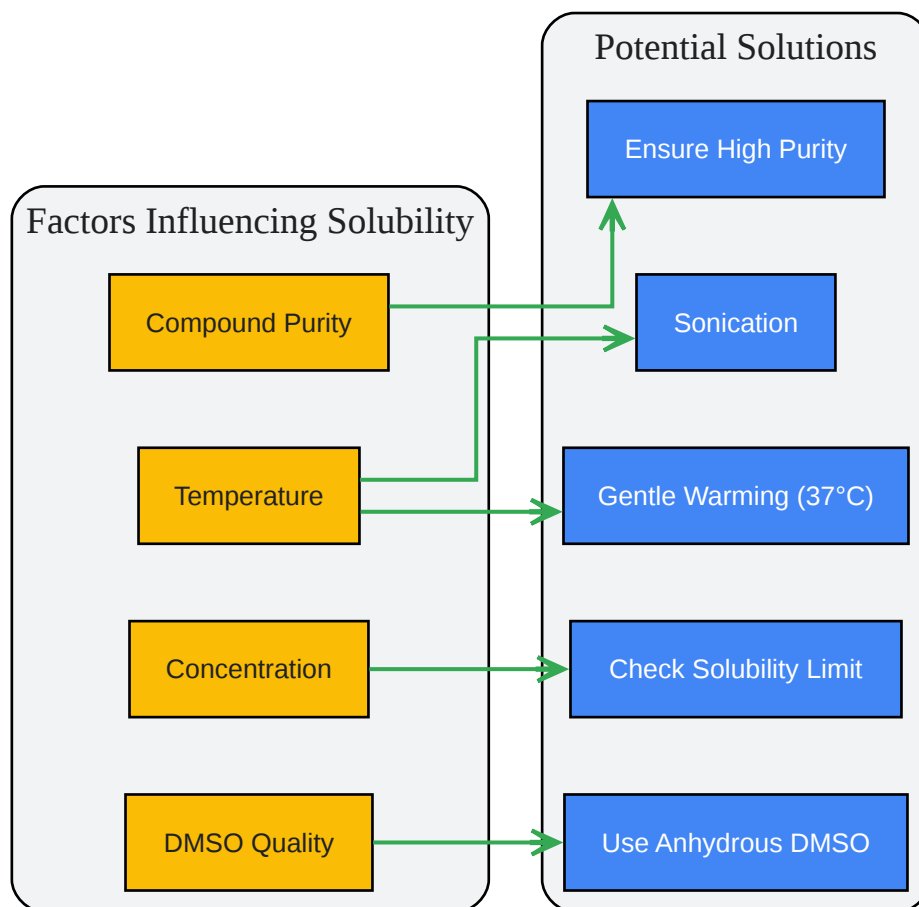
Experimental Workflow



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Caption: Troubleshooting workflow for **(-)-Enitociclib** solubility in DMSO.

Logical Relationship



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